An In-depth Technical Guide to 2-(2,4-Dimethylphenoxy)propanohydrazide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-(2,4-Dimethylphenoxy)propanohydrazide*
CAS No.:	*125096-55-1*
Cat. No.:	*B1274022*

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Foreword: Navigating the Landscape of a Niche Chemical Entity

This technical guide delves into the chemical nature, synthesis, and potential applications of **2-(2,4-Dimethylphenoxy)propanohydrazide**. It is important to note at the outset that while the structural isomer, 2-(3,4-Dimethylphenoxy)propanohydrazide, is commercially available and assigned the CAS number 438613-32-2, a specific CAS registry number for the 2,4-dimethyl isomer is not readily found in major chemical databases. This suggests that **2-(2,4-Dimethylphenoxy)propanohydrazide** may be a novel or less-characterized compound. Consequently, this guide is constructed upon a foundation of established chemical principles, analogous synthesis methodologies, and the known biological activities of structurally related molecules.

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Molecular Profile and Physicochemical Properties

2-(2,4-Dimethylphenoxy)propanohydrazide belongs to the class of phenoxy acid derivatives, specifically a hydrazide derived from 2-(2,4-Dimethylphenoxy)propanoic acid. The core structure consists of a 2,4-dimethylphenol moiety linked via an ether bond to a propanoic acid backbone, which is further functionalized as a hydrazide.

Table 1: Predicted Physicochemical Properties of **2-(2,4-Dimethylphenoxy)propanohydrazide**

Property	Predicted Value
Molecular Formula	$C_{11}H_{16}N_2O_2$
Molecular Weight	208.26 g/mol
XLogP3	1.8
Hydrogen Bond Donor Count	2
Hydrogen Bond Acceptor Count	4
Rotatable Bond Count	4
Topological Polar Surface Area	57.2 $Å^2$

Note: These properties are computationally predicted and await experimental verification.

Synthesis Pathway: A Proposed Methodological Approach

The synthesis of **2-(2,4-Dimethylphenoxy)propanohydrazide** can be logically approached through a two-step process starting from the corresponding carboxylic acid, 2-(2,4-Dimethylphenoxy)propanoic acid. This precursor is structurally analogous to the well-known herbicide Dichlorprop.[1][2][3]

Step 1: Synthesis of 2-(2,4-Dimethylphenoxy)propanoic Acid

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The synthesis of the precursor acid can be achieved via a Williamson ether synthesis, a robust and widely used method for forming ethers. This involves the reaction of 2,4-dimethylphenol with a 2-halopropanoate, typically in the presence of a base. A similar patented method describes the synthesis of 2-(2,4-dichlorophenoxy)propionic acid by reacting 2,4-dichlorophenol with 2-chloropropionic acid in the presence of potassium hydroxide and a surfactant in a dimethyl sulfoxide solvent.[4]

Step 2: Conversion to 2-(2,4-Dimethylphenoxy)propanohydrazide

The conversion of the carboxylic acid to its corresponding hydrazide is a standard organic transformation. A common and efficient method involves a two-step sequence:

- Esterification: The carboxylic acid is first converted to its methyl or ethyl ester. This is typically achieved by reacting the acid with the corresponding alcohol (methanol or ethanol) under acidic catalysis, such as with concentrated sulfuric acid, and heating the mixture to reflux.[5]
- Hydrazinolysis: The resulting ester is then treated with hydrazine hydrate. This nucleophilic acyl substitution reaction readily forms the desired hydrazide.

Experimental Workflow Diagram

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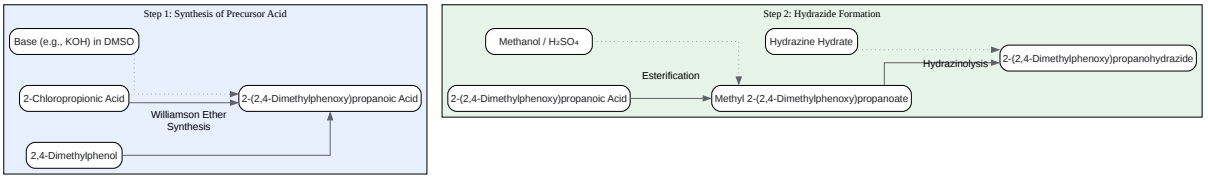

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Caption: Proposed two-step synthesis of **2-(2,4-Dimethylphenoxy)propanohydrazide**.

Detailed Protocol: Synthesis of 2-(2,4-Dimethylphenoxy)propanohydrazide

Part A: Synthesis of 2-(2,4-Dimethylphenoxy)propanoic Acid

- To a stirred solution of 2,4-dimethylphenol in a suitable solvent such as dimethyl sulfoxide (DMSO), add a stoichiometric equivalent of a base (e.g., potassium hydroxide).
- Slowly add an equimolar amount of 2-chloropropionic acid to the reaction mixture.
- Heat the mixture at a controlled temperature (e.g., 60-80°C) and monitor the reaction progress by a suitable technique (e.g., TLC or GC).
- Upon completion, cool the reaction mixture and acidify with a mineral acid (e.g., HCl) to precipitate the carboxylic acid.
- Filter the precipitate, wash with cold water, and recrystallize from an appropriate solvent to yield pure 2-(2,4-Dimethylphenoxy)propanoic acid.

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Part B: Synthesis of Methyl 2-(2,4-Dimethylphenoxy)propanoate

- Dissolve the synthesized 2-(2,4-Dimethylphenoxy)propanoic acid in an excess of methanol.
- Add a catalytic amount of concentrated sulfuric acid.
- Reflux the mixture for several hours, monitoring the reaction by TLC.
- After completion, neutralize the excess acid with a mild base (e.g., sodium bicarbonate solution).
- Extract the ester with a suitable organic solvent (e.g., diethyl ether or ethyl acetate).
- Wash the organic layer with water and brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to obtain the crude ester.

Part C: Synthesis of **2-(2,4-Dimethylphenoxy)propanohydrazide**

- Dissolve the methyl 2-(2,4-Dimethylphenoxy)propanoate in ethanol.
- Add an excess of hydrazine hydrate to the solution.
- Reflux the mixture for several hours, monitoring for the disappearance of the ester by TLC.
- Upon completion, cool the reaction mixture to induce precipitation of the hydrazide.
- Filter the solid product, wash with cold ethanol, and dry under vacuum to obtain **2-(2,4-Dimethylphenoxy)propanohydrazide**.

Potential Applications and Biological Relevance

The biological activity of **2-(2,4-Dimethylphenoxy)propanohydrazide** has not been extensively reported. However, based on its structural similarity to known active compounds, particularly phenoxy herbicides, we can infer potential areas of interest for research and development.

Herbicidal Activity

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Phenoxy herbicides, such as 2,4-D and Dichlorprop, function as synthetic auxins.[6][7][8] They mimic the plant growth hormone indole-3-acetic acid (IAA), leading to uncontrolled and disorganized cell division and growth in broadleaf weeds, ultimately causing their death.[1][2][6][9] The primary mode of action is the disruption of hormonal balance at the cellular level.[7][8] Given that **2-(2,4-Dimethylphenoxy)propanohydrazide** shares the core phenoxypropanoic acid structure, it is plausible that it or its parent acid could exhibit herbicidal properties. Only the (R)-enantiomer of Dichlorprop is herbicidally active.[1][9]

Mechanism of Action of Phenoxy Herbicides

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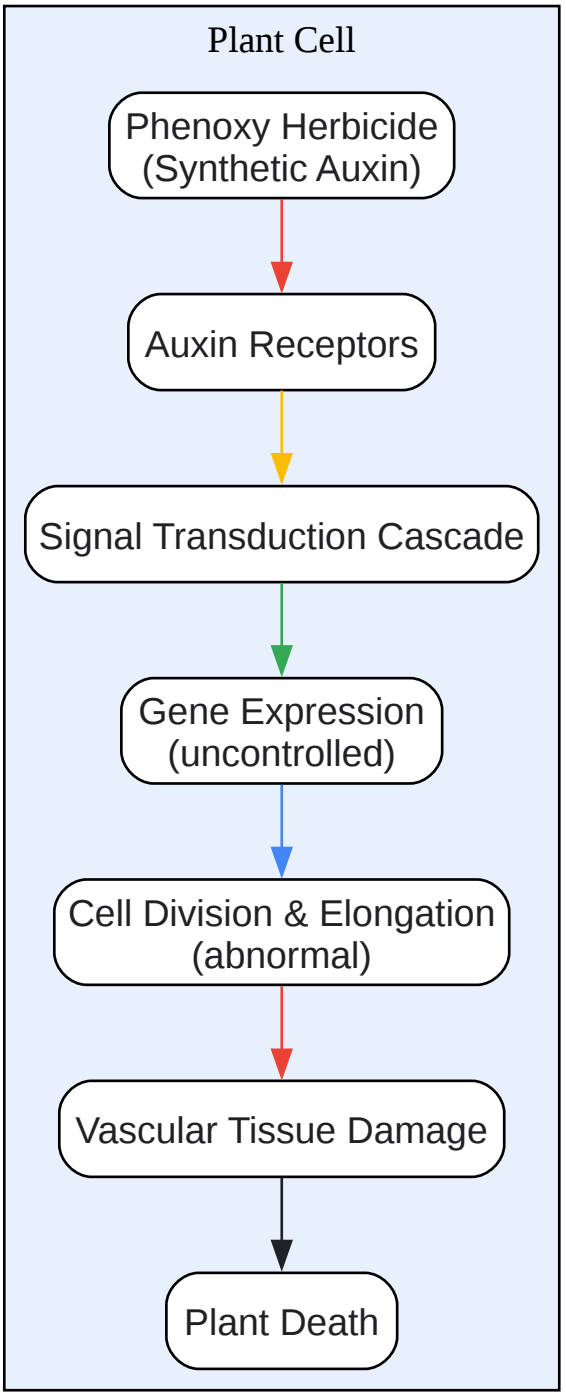

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Caption: Simplified signaling pathway for phenoxy herbicide action.

Other Potential Biological Activities

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Hydrazide and hydrazone derivatives are known to exhibit a wide range of biological activities, including antimicrobial, anticonvulsant, anti-inflammatory, and anticancer properties. The specific biological profile of **2-(2,4-Dimethylphenoxy)propanohydrazide** would require dedicated screening and investigation.

Analytical Characterization

The characterization of newly synthesized **2-(2,4-Dimethylphenoxy)propanohydrazide** would rely on standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H and ^{13}C NMR would be crucial for confirming the molecular structure, including the positions of the methyl groups on the phenyl ring and the presence of the hydrazide functionality.
- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern, confirming the elemental composition.
- Infrared (IR) Spectroscopy: To identify key functional groups, such as the N-H stretches of the hydrazide, the C=O of the amide, and the C-O-C of the ether linkage.
- High-Performance Liquid Chromatography (HPLC): To assess the purity of the synthesized compound.

Conclusion and Future Directions

While a dedicated CAS number for **2-(2,4-Dimethylphenoxy)propanohydrazide** remains elusive, this guide provides a comprehensive framework for its synthesis and potential areas of application based on sound chemical principles and the activities of structurally related compounds. The proposed synthetic route is robust and relies on well-established organic reactions. The potential for herbicidal activity, mirroring that of other phenoxypropanoic acid derivatives, presents a clear avenue for future research. Further investigation into its broader biological activities could also unveil novel applications in medicinal chemistry and drug development. Experimental validation of the proposed synthesis and a thorough biological evaluation are the necessary next steps to fully elucidate the properties and potential of this compound.

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